

Synthesis and manufacturing process of Fensulfothion

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Compound of Interest

Compound Name: Fensulfothion

Cat. No.: B1672535

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A Technical Overview of Fensulfothion

It is important to note that providing a detailed, in-depth guide on the synthesis and manufacturing of **Fensulfothion** is restricted due to its classification as a highly toxic and extremely hazardous substance.^[1] This document will provide a high-level overview of its chemical properties, mechanism of action, and general synthesis principles from a public safety and educational perspective, based on available information.

Fensulfothion is an organophosphate insecticide and nematicide.^{[1][2]} Its chemical formula is C₁₁H₁₇O₄PS₂.^[1] It appears as an oily yellow or brown liquid and is used to control a variety of pests, including insects and nematodes, on crops such as corn, onions, and pineapple.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fensulfothion** is presented below.

Property	Value	Source
Molecular Formula	C11H17O4PS2	[1]
Molar Mass	308.35 g·mol ⁻¹	[1]
Appearance	Brown liquid or yellow oil	[1]
Density	1.20 g/mL (at 20°C)	[1]
Boiling Point	138-141°C at 0.01 mmHg	[3][4]
Solubility in Water	0.2% (at 25°C)	[1]

General Synthesis Approach

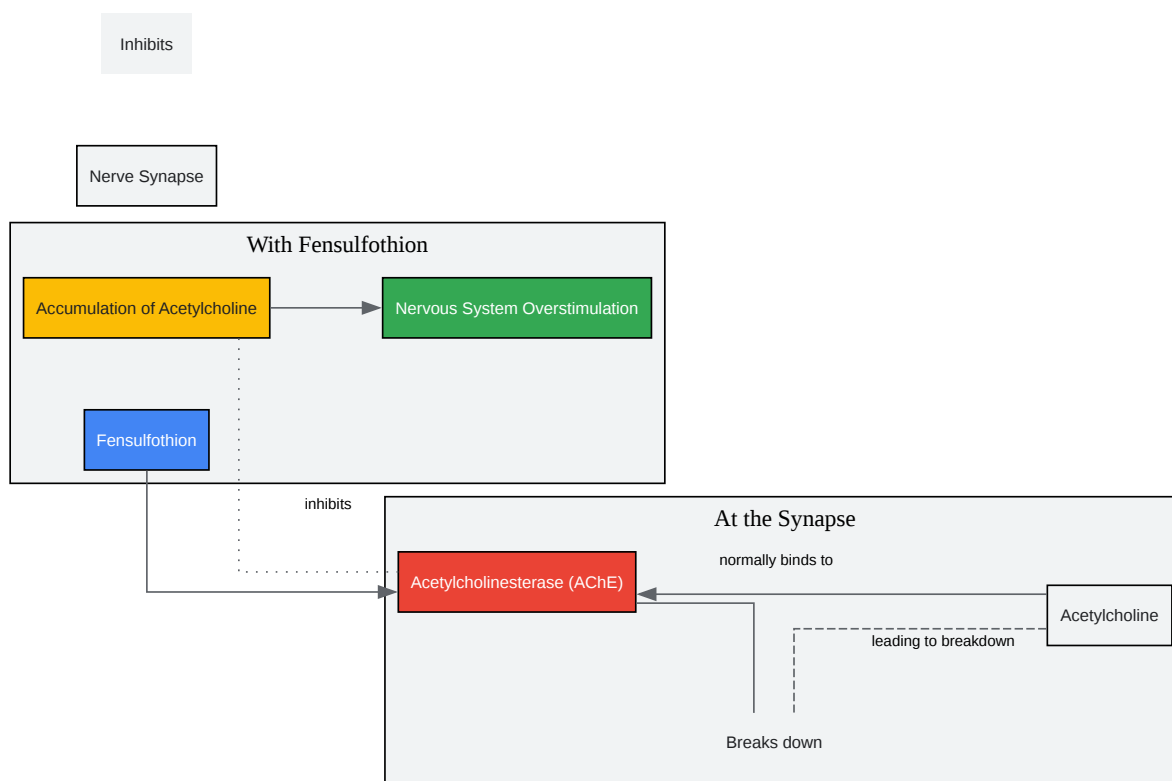
The commercial synthesis of **Fensulfothion** generally involves the esterification of O,O-diethyl phosphorothioic acid with 4-(methylsulfinyl)phenol.[5] This reaction is typically carried out in an organic solvent and in the presence of a base to neutralize the acidic byproduct, which helps to ensure a high yield and purity of the final product.[5]

Mechanism of Action

Fensulfothion functions as an acetylcholinesterase (AChE) inhibitor.[1][2] Acetylcholinesterase is a crucial enzyme in the nervous system responsible for breaking down the neurotransmitter acetylcholine. By inhibiting this enzyme, **Fensulfothion** causes an accumulation of acetylcholine at nerve junctions.[3] This leads to overstimulation of the nervous system, resulting in paralysis and ultimately death of the target pest.[6]

It is important to note that the oxidized form of **Fensulfothion**, known as **Fensulfothion** oxon, is a more potent inhibitor of acetylcholinesterase.[4][6]

Below is a simplified diagram illustrating the mechanism of action.



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Caption: Simplified diagram of **Fensulfothion**'s mechanism of action.

Toxicity and Safety

Fensulfothion is highly toxic to humans and other non-target organisms.^[3] Exposure can occur through inhalation, ingestion, or skin contact.^[7] Symptoms of acute exposure are characteristic of organophosphate poisoning and can include headache, dizziness, blurred

vision, muscle twitching, nausea, and in severe cases, respiratory failure and death.[7][8] Due to its high toxicity, it is classified as an extremely hazardous substance.[1]

The handling and application of **Fensulfothion** require strict safety protocols, including the use of personal protective equipment such as respirators, protective clothing, and gloves.[3][7]

Environmental Fate

Fensulfothion degrades in the environment through processes like microbial degradation and hydrolysis.[3] Its half-life in soil can range from a few days to several weeks, depending on the soil type and conditions.[3] In aquatic environments, it also degrades relatively quickly.[3] However, due to its high toxicity, even at low concentrations, it poses a significant risk to aquatic life and other wildlife.[3]

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